

# A Guide to Inter-laboratory Comparison of Freon-11 Measurement Standards

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## Compound of Interest

Compound Name: Freon-11

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This guide provides an objective comparison of the measurement standards for **Freon-11** (trichlorofluoromethane, CFC-11), a potent ozone-depleting substance, as maintained by the world's leading atmospheric monitoring networks. The data and methodologies presented are essential for ensuring the global comparability of CFC-11 measurements, which is critical for verifying compliance with international treaties such as the Montreal Protocol.

## Data Presentation: Comparison of Major Global Networks

The two primary networks responsible for long-term, high-precision measurements of atmospheric CFC-11 are the National Oceanic and Atmospheric Administration's Global Monitoring Laboratory (NOAA/GML) and the Advanced Global Atmospheric Gases Experiment (AGAGE). Inter-laboratory comparisons and ongoing collaborations ensure the consistency of their data, which underpins scientific assessments of ozone depletion and climate change.

While direct "round-robin" style inter-laboratory comparison reports for CFC-11 are not frequently published in a consolidated format, the ongoing comparison of measurements from co-located stations and the exchange of calibrated air samples provide a continuous assessment of the measurement standards. A key aspect of this comparison is the consistency of their calibration scales.

Parameter	NOAA/GML	AGAGE	Consistency/Comparison
Calibration Scale	NOAA-2016	SIO-05	The ratio of NOAA to AGAGE measurements is $0.9993 \pm 0.0009$ , indicating excellent agreement. <a href="#">[1]</a>
Instrumentation	Gas Chromatography with Electron Capture Detection (GC-ECD), Gas Chromatography-Mass Spectrometry (GC-MS)	Gas Chromatography with Electron Capture Detection (GC-MD), "Medusa" Gas Chromatography with Mass Spectrometry (GC-MS)	Both networks use similar high-precision gas chromatography techniques. AGAGE's "Medusa" system is notable for its cryogenic preconcentration, allowing for the measurement of a wide range of trace gases.
Measurement Uncertainty	Strives for high accuracy with detailed uncertainty analysis. For many trace gases, expanded uncertainties (k=2) are reported. <a href="#">[2]</a> <a href="#">[3]</a>	High precision with reported precisions up to 0.1% RSD for some compounds measured by the Medusa GC-MS.	The consistency over time between the two networks for CFC-11 is approximately 1%. <a href="#">[1]</a>
Sampling Network	In-situ measurements at baseline observatories and flask sampling from a global network of sites, including aircraft. <a href="#">[4]</a>	A global network of coastal and mountain sites with high-frequency in-situ measurements. <a href="#">[5]</a>	Both networks maintain long-term measurement records at globally distributed sites, with some co-located stations for direct comparison. <a href="#">[6]</a>

## Experimental Protocols

The measurement of **Freon-11** at trace atmospheric concentrations requires meticulous experimental procedures to ensure accuracy and precision. The methodologies employed by NOAA/GML and AGAGE, while slightly different in their specific implementations, are based on the same fundamental principles of gas chromatography.

### NOAA/GML Freon-11 Measurement Protocol

The NOAA/GML measures CFC-11 through both in-situ and flask sampling programs.[\[4\]](#)

- In-Situ Measurements:
  - Instrumentation: Automated, on-site gas chromatographs with electron capture detectors (GC-ECDs) are deployed at NOAA's baseline observatories.[\[4\]](#)
  - Sampling: Air is sampled continuously from tall towers to ensure it is representative of the regional background atmosphere.
  - Calibration: The instruments are calibrated frequently using a suite of compressed gas standards that are traceable to the NOAA primary calibration scale (NOAA-2016 for CFC-11).[\[4\]](#)
- Flask Sampling Program:
  - Sample Collection: Air samples are collected in specially prepared flasks from a global network of surface sites and from aircraft profiles.
  - Analysis: The flasks are returned to NOAA's central laboratory in Boulder, Colorado, for analysis on custom-built gas chromatograph systems, including GC-MS.[\[4\]](#)
  - Data Combination: Data from the different programs are combined into a long-term dataset, with adjustments made for any known biases between measurement systems.[\[4\]](#)

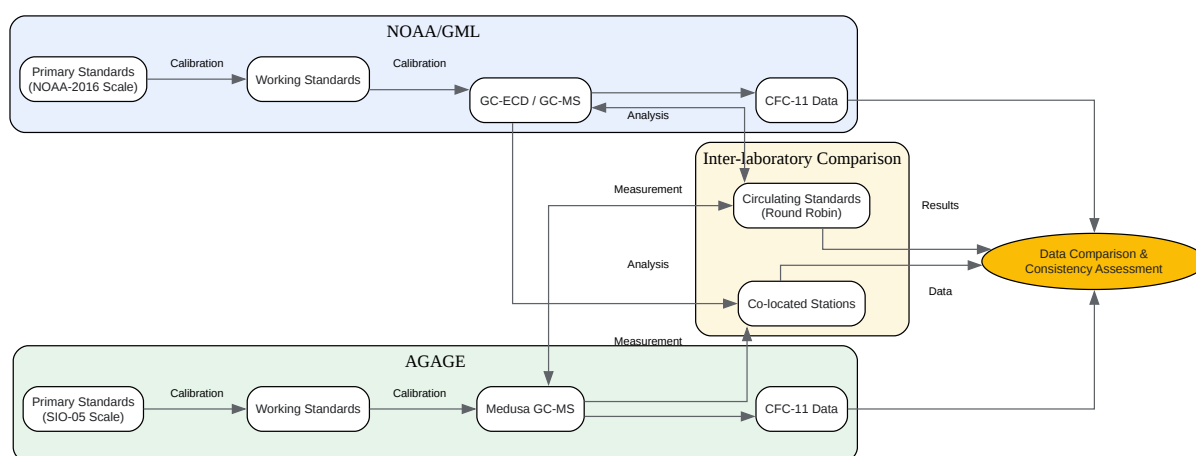
### AGAGE Freon-11 Measurement Protocol

The AGAGE network focuses on high-frequency, in-situ measurements at globally distributed sites.[\[5\]](#)

- Instrumentation:
  - The primary instrument used for CFC-11 and a wide range of other trace gases is the "Medusa" Gas Chromatograph with Mass Spectrometry (GC-MS).[7]
  - This system utilizes a cryogenic preconcentration technique to trap and enrich trace gases from a large volume of air, enabling highly precise measurements.
- Sampling and Analysis:
  - Air is sampled from tall towers at each station.
  - The Medusa GC-MS system is fully automated, performing frequent measurements of both ambient air and calibration standards.
- Calibration:
  - The AGAGE measurements are tied to the Scripps Institution of Oceanography (SIO) calibration scales, with CFC-11 being reported on the SIO-05 scale.[8]
  - A hierarchy of calibration standards is used to ensure the long-term stability and consistency of measurements across the network.

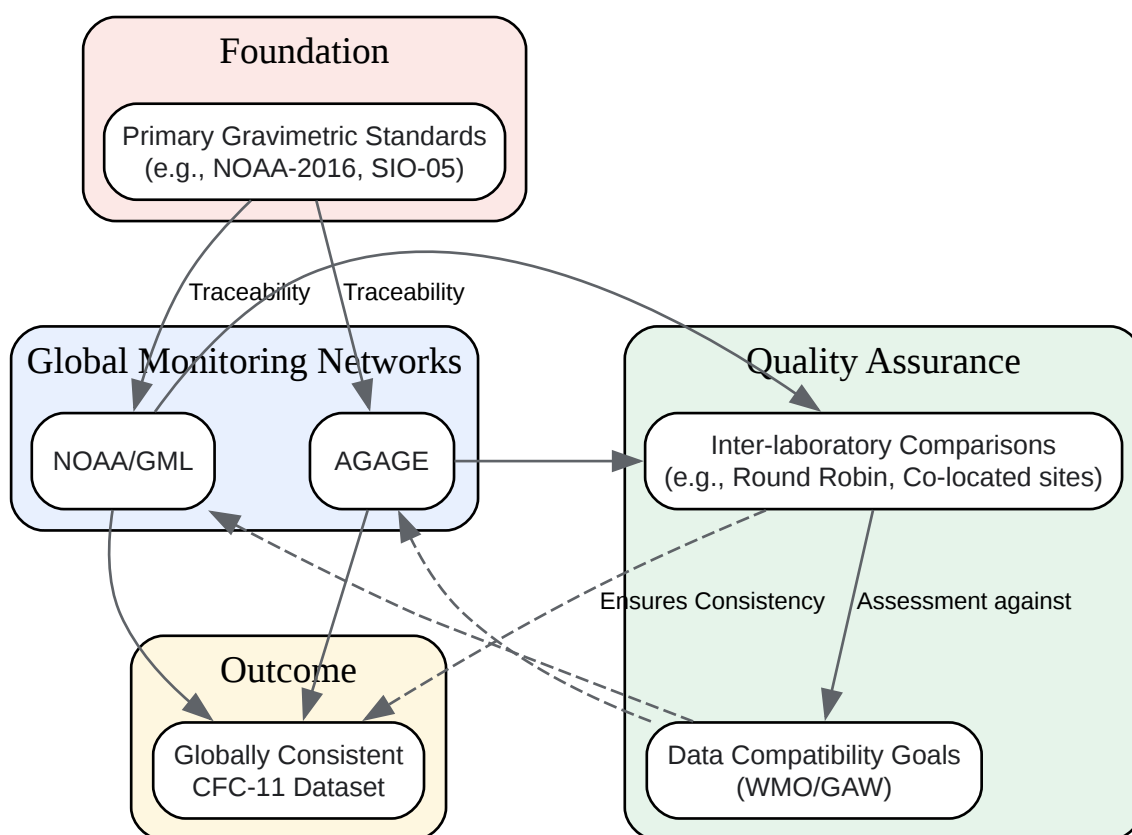
## Mandatory Visualization

The following diagrams illustrate the key workflows and relationships in the inter-laboratory comparison of **Freon-11** measurement standards.



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Caption: Workflow of an inter-laboratory comparison for **Freon-11** measurements.



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